Chemical Composition of Black Flag Insecticide Sprays: A Technical Guide

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Compound of Interest	
Compound Name:	*Black Flag*
CAS No.:	*114269-35-1*
Cat. No.:	*B12698214*

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This in-depth technical guide provides a detailed analysis of the chemical composition of various **Black Flag** insecticide sprays. Designed for researchers, scientists, and drug development professionals, this document summarizes quantitative data, outlines relevant experimental protocols for the analysis of active ingredients, and presents key information through structured diagrams.

Chemical Composition of Select **Black Flag** Products

Black Flag insecticide sprays are complex formulations containing active ingredients designed to target insect nervous systems, along with a variety of inactive ingredients that serve as propellants, solvents, and synergists. The precise composition varies depending on the intended use of the product. The active ingredients are primarily synthetic pyrethroids, a class of insecticides that mimic the insecticidal properties of pyrethrin, a natural extract from the chrysanthemum flower.

The following tables summarize the quantitative chemical composition of several common **Black Flag** insecticide products based on publicly available Safety Data Sheets (SDS). It is

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important to note that "Other Ingredients" often constitute a significant portion of the formulation and typically include substances such as petroleum distillates, which act as solvents, and propellants like isobutane and propane for aerosol products.[1][2][3][4][5][6]

Table 1: Chemical Composition of **Black Flag** Aerosol Sprays

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Product Name	Active Ingredient(s)	Concentration (%)	Inactive Ingredient(s)	Concentration (%)
Black Flag® Spider & Scorpion Killer₂[1][7]	Prallethrin	0.025	Petroleum Distillates, Hydrotreated Light	5.0
Lambda-Cyhalothrin	0.030	Isobutane	< 8.0	
Propane	< 3.0			
Other Ingredients	99.945			
Black Flag® Ant & Roach Killer (Unscented)[4][8]	Imiprothrin	0.100	Petroleum distillates, hydrotreated light	4.500
Lambda-cyhalothrin	0.025	Diethylene glycol monobutyl ether	1.500	
Isobutane	1.618			
Propane	2.882			
Other Ingredients	Balance			
Black Flag® Flying Insect Killer₃ (Floral Scent)[5][9]	Pyrethrins	0.10	Petroleum distillates, hydrotreated light	7.50
Permethrin	0.20	Isobutane	13.77	
Piperonyl butoxide	0.50	Propane	4.73	
Other Ingredients	Balance			

Table 2: Chemical Composition of **Black Flag** Foggers

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Product Name	Active Ingredient(s)	Concentration (%)	Inactive Ingredient(s)	Concentration (%)
Black Flag® Fogging Insecticide Formula 2[2]	d-Phenothrin (SUMITHRIN®)	Not Specified	Petroleum Distillates	Present
Piperonyl Butoxide	Not Specified	Other Ingredients	Balance	
Black Flag® Concentrated Fogger₂[10][11]	Cypermethrin	0.824	Distillates (petroleum), hydrotreated light	5.000
Isobutane	< 20			
Propane	< 15			
Other Ingredients	99.176			

Experimental Protocols for Active Ingredient Analysis

The quantitative analysis of pyrethroid insecticides in commercial formulations like **Black Flag** sprays typically involves chromatographic techniques. While the specific proprietary methods used by the manufacturer are not publicly available, the following is a detailed, standard experimental protocol for the analysis of pyrethroid active ingredients using Gas Chromatography-Mass Spectrometry (GC-MS), a widely accepted and robust method.[12][13][14][15][16]

Sample Preparation and Extraction

- Sample Collection: A representative sample of the **Black Flag** spray is collected directly from the can. For aerosol products, the can is first chilled to reduce pressure and then carefully punctured to release the propellant. A known weight of the liquid concentrate is then collected.

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- Solvent Extraction: A subsample of the insecticide formulation is accurately weighed and dissolved in a suitable organic solvent, such as hexane or a hexane/acetone mixture. The solution is then sonicated for 15-20 minutes to ensure complete dissolution of the active ingredients.
- Dilution: The extracted solution is then serially diluted with the same solvent to a concentration range suitable for GC-MS analysis. An internal standard is often added at this stage to improve the accuracy and precision of the quantification.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Instrumentation: A gas chromatograph equipped with a capillary column (e.g., DB-5ms) and coupled to a mass spectrometer is used for the analysis.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless
  - Oven Temperature Program: Initial temperature of 60 °C, hold for 1 minute, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C
  - Quadrupole Temperature: 150 °C
  - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity, targeting the characteristic ions of the pyrethroid analytes.

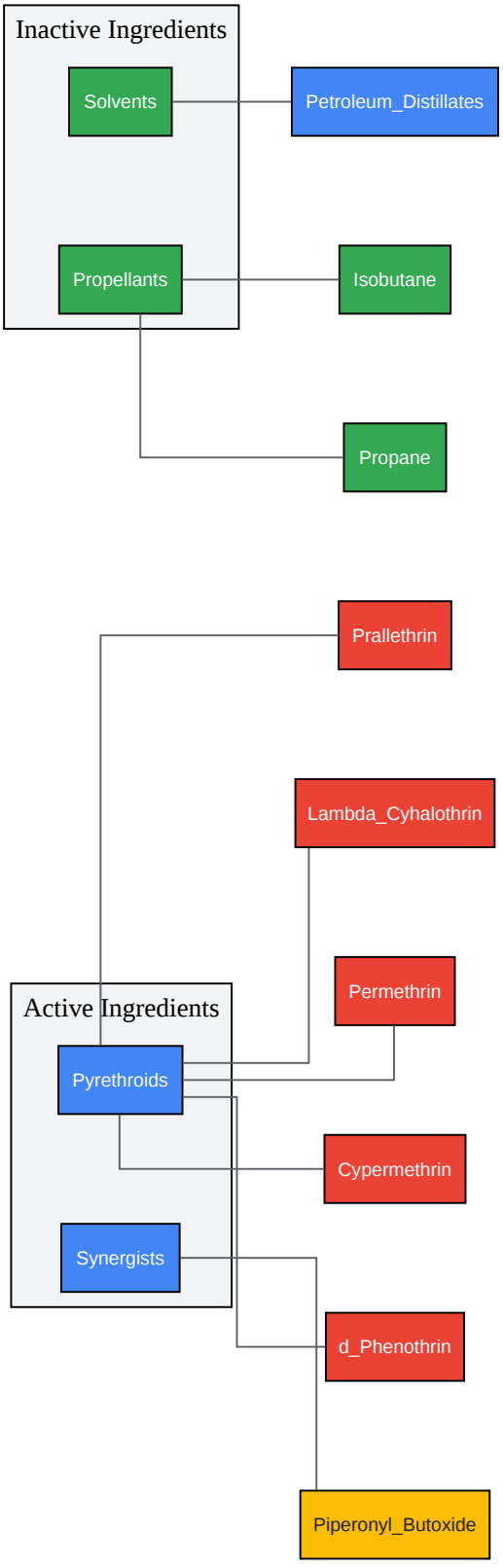
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- Quantification: Calibration curves are generated using certified reference standards of the target pyrethroids. The concentration of the active ingredients in the **Black Flag** sample is determined by comparing the peak areas of the analytes to the calibration curves.

Visualizations

The following diagrams illustrate the classification of the primary chemical components found in **Black Flag** sprays and a generalized workflow for their chemical analysis.

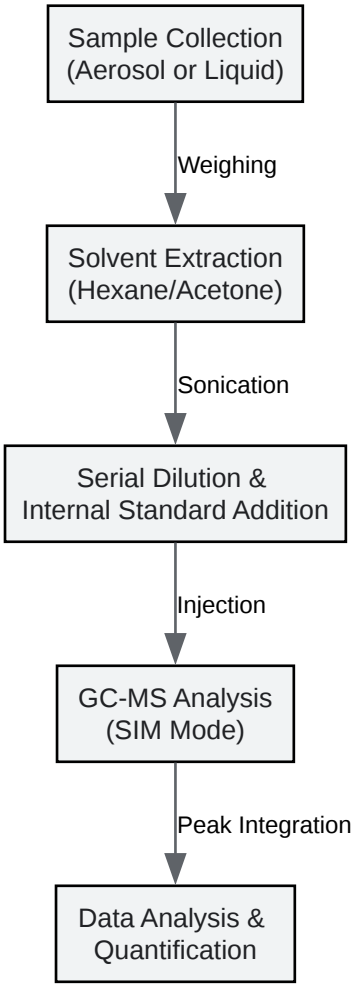
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Caption: Classification of chemical components in **Black Flag** sprays.

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Caption: Generalized workflow for the analysis of active ingredients.

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